

Dimethyl Nitromalonate: A Versatile Precursor in Modern Organic Synthesis

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Compound of Interest

Compound Name: *Dimethyl nitromalonate*

CAS No.: *5437-67-2*

Cat. No.: *B1296143*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **Dimethyl nitromalonate** is a highly functionalized organic molecule that serves as a pivotal building block in a diverse array of chemical transformations. Its unique structure, featuring a nitro group and two methyl ester functionalities attached to a central carbon, renders it a potent precursor for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of the synthesis, chemical properties, and key applications of **dimethyl nitromalonate**, with a particular focus on its role in the development of pharmaceuticals and other high-value chemical entities. Detailed experimental protocols, quantitative data, and mechanistic insights are presented to assist researchers in leveraging the full synthetic potential of this versatile reagent.

Physicochemical Properties and Spectroscopic Data

Dimethyl nitromalonate is a liquid at room temperature with a boiling point of 100 °C at 1 mm Hg.^[1] Key physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	5437-67-2	[1]
Molecular Formula	C ₅ H ₇ NO ₆	
Molecular Weight	177.11 g/mol	
Boiling Point	100 °C @ 1 mmHg	[1]
Density	1.312 g/mL at 25 °C	[1]
Refractive Index (n ²⁰ /D)	1.432	[1]

Spectroscopic Data:

- ¹H NMR:** While specific experimental spectra for **dimethyl nitromalonate** are not readily available in the searched literature, the expected spectrum would show a singlet for the two equivalent methoxy groups (-OCH₃) and a singlet for the methine proton (-CH).
- ¹³C NMR:** The ¹³C NMR spectrum is expected to show signals for the methoxy carbons, the ester carbonyl carbons, and the central methine carbon.
- Infrared (IR) Spectroscopy:** The IR spectrum of **dimethyl nitromalonate** would be characterized by strong absorption bands corresponding to the C=O stretching of the ester groups, and the asymmetric and symmetric stretching of the nitro group (NO₂).

Synthesis of Dimethyl Nitromalonate

The most common method for the synthesis of **dimethyl nitromalonate** is the nitration of dimethyl malonate. An early procedure was described by Arndt and Rose in 1935, which involved the slow addition of fuming nitric acid to dimethyl malonate at low temperatures.[2][3] An improved method that provides higher yields is detailed below.

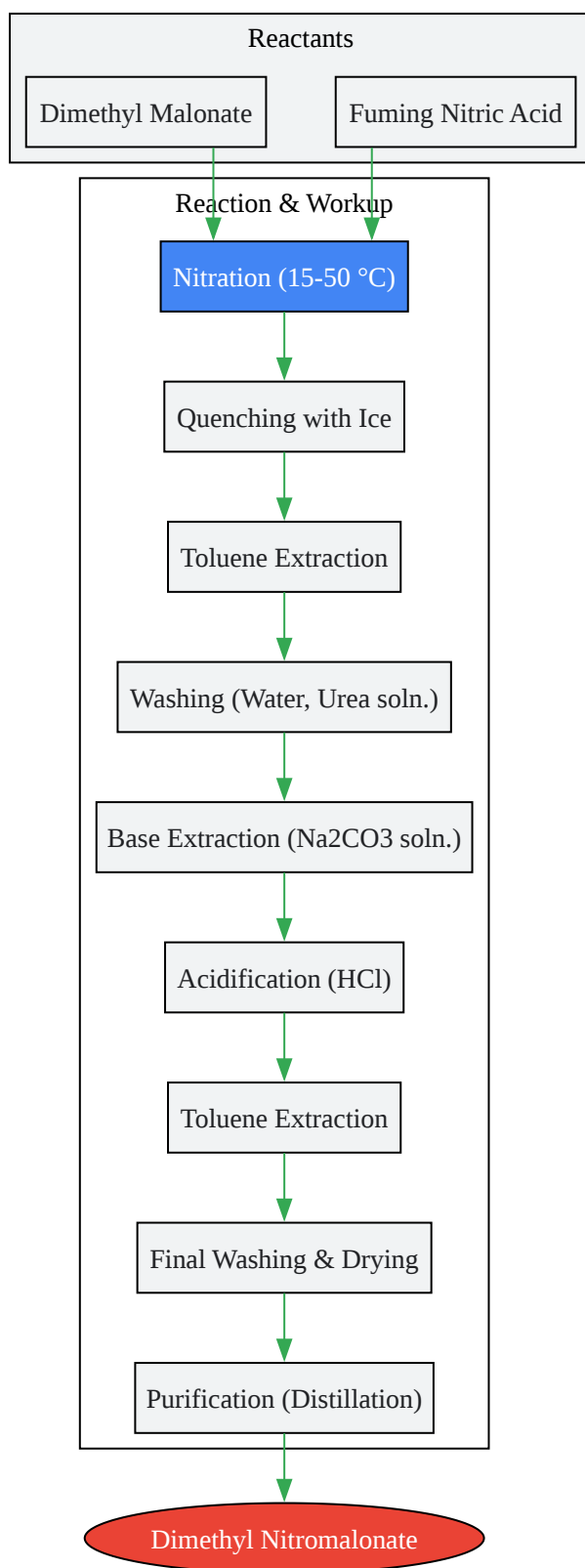
Experimental Protocol: Improved Synthesis of **Dimethyl Nitromalonate**[3]

This procedure describes an improvement over the Arndt and Rose method, achieving yields of approximately 90%.

- Materials:
 - Dimethyl malonate
 - Fuming nitric acid
 - Toluene
 - Sodium carbonate solution (10%)
 - Urea solution (5%)
 - Hydrochloric acid
 - Ice
- Procedure:
 - To the dialkyl malonate (e.g., dimethyl malonate), add fuming nitric acid portionwise while maintaining the temperature between 15 and 50 °C. The total reaction time will vary inversely with the temperature, ranging from about 50 minutes to four hours.
 - After the reaction is complete, pour the mixture onto crushed ice.
 - Extract the product with toluene.
 - Combine the organic extracts and wash them twice with equal volumes of water, followed by washing with a 5% aqueous urea solution until a starch-iodide test indicates the removal of all nitrogen oxides.
 - Extract the washed solution with a 10% sodium carbonate solution until acidification of a test extraction shows that all the nitro ester has been removed.
 - Combine the aqueous extracts, wash once with toluene, and then acidify to pH 4 with hydrochloric acid and ice.
 - Extract the liberated nitro ester with toluene.

- Wash the organic extract with water and a 5% urea solution, and then dry the solution.
- Remove the solvent under reduced pressure and distill the residue to obtain pure **dimethyl nitromalonate**.

Logical Workflow for **Dimethyl Nitromalonate** Synthesis



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Caption: Workflow for the synthesis and purification of **dimethyl nitromalonate**.

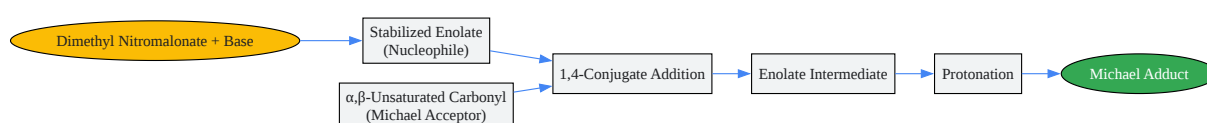
Applications as a Precursor in Organic Synthesis

Dimethyl nitromalonate is a versatile precursor in various synthetic transformations, including Michael additions, and the synthesis of amino acids and heterocyclic compounds.

Michael Addition Reactions

Dimethyl nitromalonate can act as a Michael donor, adding to α,β -unsaturated carbonyl compounds (Michael acceptors). This reaction is a powerful tool for carbon-carbon bond formation. The reaction proceeds via the formation of a stabilized carbanion from **dimethyl nitromalonate** under basic conditions, which then undergoes a 1,4-conjugate addition to the Michael acceptor.

General Mechanism of the Michael Addition



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Caption: General mechanism of the Michael addition reaction with **dimethyl nitromalonate**.

Quantitative Data for Michael Addition Reactions:

The following table summarizes representative data for the Michael addition of malonates to nitroolefins, showcasing the influence of different catalysts and conditions.

Michael Donor	Michael Acceptor	Catalyst (mol%)	Solvent	Time (h)	Yield (%)	ee (%)	Reference
Diethyl Malonate	trans- β -Nitrostyrene	2-aminoDMAP/urea (5)	Toluene	4	-	94	
Dimethyl Malonate	β -Nitrostyrene	Squaramide (5)	CH ₂ Cl ₂	-	84	86	
Diethyl Malonate	Chalcone	NiCl ₂ /Sparteine (10)	Toluene	12	90	86	

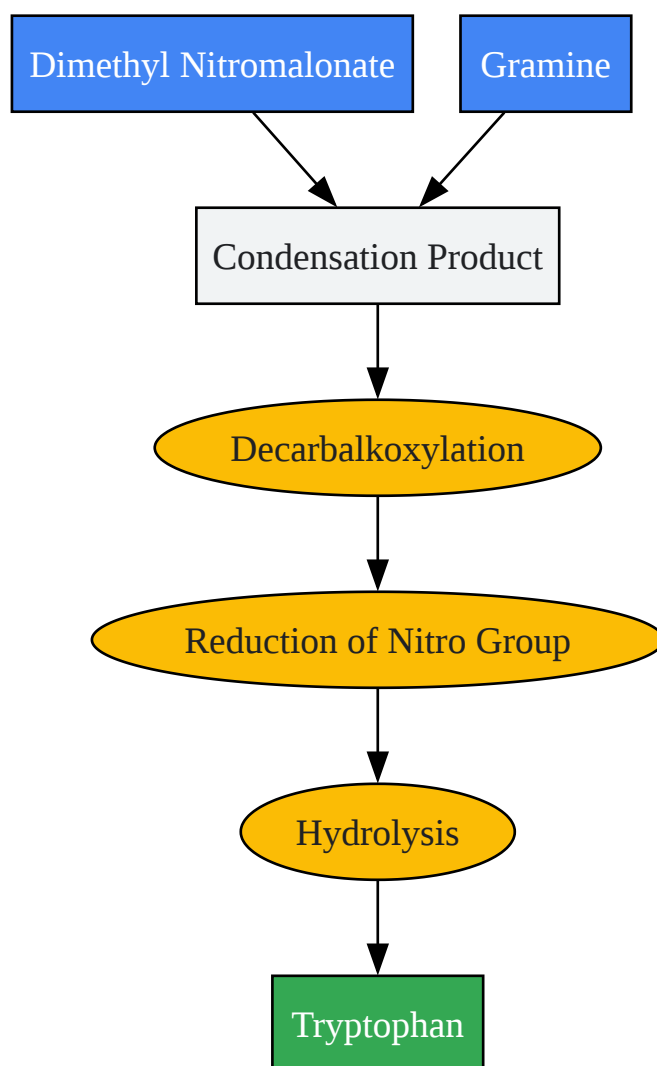
Synthesis of Amino Acids

Esters of nitromalonic acid are valuable precursors in the synthesis of amino acids, such as tryptophan.^[3] The synthesis involves the condensation of a dialkyl nitromalonate with gramine, followed by decarbalkoxylation, reduction of the nitro group, and hydrolysis to yield the final amino acid.

Experimental Protocol: Synthesis of Tryptophan^[3]

- **Condensation:** Gramine is condensed with a dialkyl nitromalonate (e.g., **dimethyl nitromalonate**) to yield dialkyl- α -(3-indolemethyl)- α -nitromalonate.
- **Decarbalkoxylation:** The resulting intermediate undergoes decarbalkoxylation.
- **Reduction:** The nitro group is reduced to an amino group.
- **Hydrolysis:** The ester groups are hydrolyzed to carboxylic acids, yielding tryptophan.

Reaction Pathway for Tryptophan Synthesis



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Caption: Synthetic pathway to Tryptophan from **dimethyl nitromalonate**.

Synthesis of Heterocyclic Compounds

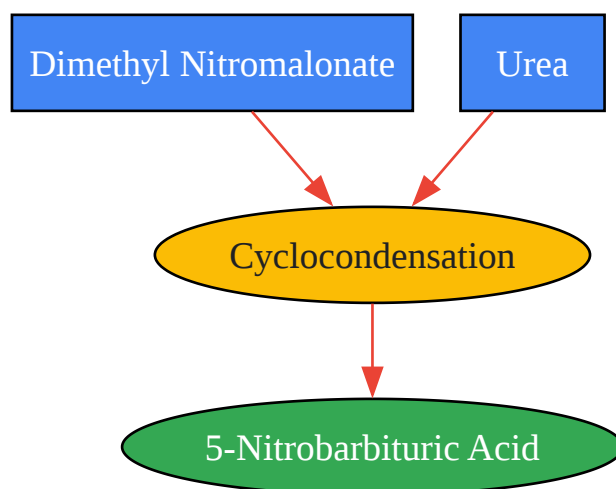
Dimethyl nitromalonate is a precursor for the synthesis of various heterocyclic compounds. A notable example is its use in the preparation of 5-nitrobarbituric acid through condensation with urea.

Experimental Protocol: Synthesis of 5-Nitrobarbituric Acid^[4]

This process involves the in situ generation of diethyl nitromalonate followed by condensation with urea.

- Materials:
 - Nitromalonic acid
 - Urea
 - Dehydrating agent (e.g., acetic anhydride)
 - Nitrogen-containing organic base or other base for neutralization
- Procedure:
 - Add a dehydrating reagent to a mixture of nitromalonic acid and urea. This generates the reactive nitromalonate species in situ.
 - Allow the condensation reaction to proceed.
 - Neutralize the reaction product to obtain the salt of 5-nitrobarbituric acid. This process avoids the need for distillation or isolation of intermediate products.

Reaction Scheme for 5-Nitrobarbituric Acid Synthesis



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Caption: Synthesis of 5-nitrobarbituric acid from **dimethyl nitromalonate**.

Applications in Drug Development

Derivatives of dimethyl malonate are important intermediates in the synthesis of several active pharmaceutical ingredients (APIs).

Synthesis of Bosentan

Dimethyl 2-(2-methoxyphenoxy)malonate, which can be prepared from dimethyl 2-chloromalonate, is a key intermediate in the synthesis of Bosentan, a dual endothelin receptor antagonist used to treat pulmonary artery hypertension.

Experimental Protocol: Synthesis of Dimethyl 2-(2-methoxyphenoxy)malonate

- Dissolve guaiacol in toluene at room temperature.
- Add sodium hydroxide.
- Add dimethyl 2-chloromalonate at 65 °C over 30 minutes.
- Heat the reaction mixture to reflux and stir for 3 hours.
- After cooling, the reaction mixture is worked up to yield the product.

Synthesis of Vilazodone

Dimethyl 2-chloromalonate, a derivative of dimethyl malonate, is a starting material for the synthesis of the antidepressant drug Vilazodone.

Conclusion

Dimethyl nitromalonate is a valuable and versatile C5 building block in organic synthesis. Its facile preparation and the reactivity endowed by its nitro and diester functionalities make it an important precursor for a variety of valuable compounds. The applications highlighted in this guide, from fundamental carbon-carbon bond-forming reactions to the synthesis of complex pharmaceuticals like tryptophan, Bosentan, and Vilazodone, underscore the significance of **dimethyl nitromalonate** in modern organic and medicinal chemistry. The detailed protocols and mechanistic diagrams provided herein are intended to serve as a practical resource for

researchers and professionals in the field, facilitating the exploration of new synthetic methodologies and the development of novel chemical entities.

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